

Essential Safety and Operational Guide for Handling 2-Propanimine

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Compound of Interest

Compound Name: **2-Propanimine**

Cat. No.: **B3395343**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Propanimine**. Adherence to these procedures for personal protective equipment (PPE), operational handling, and disposal is critical for ensuring laboratory safety.

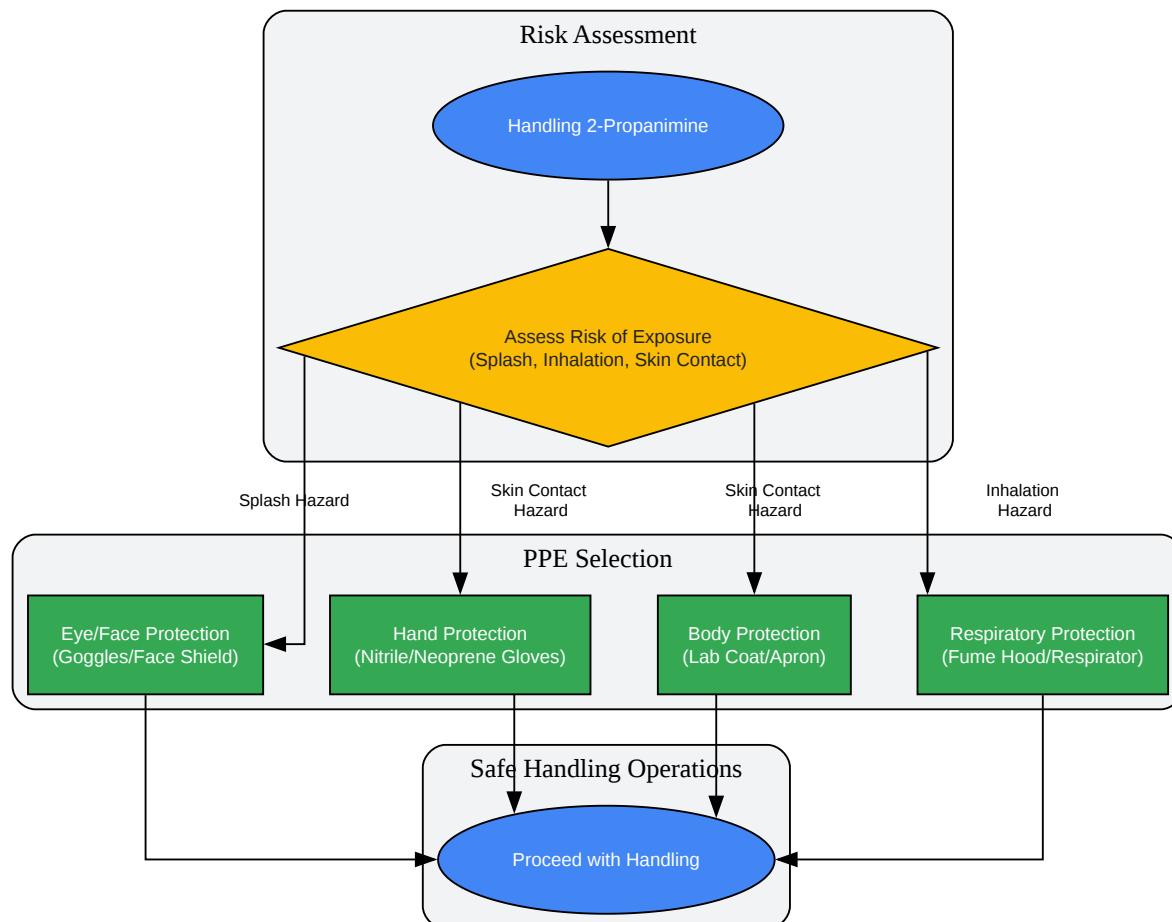
Personal Protective Equipment (PPE)

When handling **2-Propanimine**, it is imperative to use appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.	Must comply with EN166 or OSHA 29 CFR 1910.133 standards. [1]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. [1] Always check for breakthrough time and compatibility with the specific chemical being handled. [1][2]
Skin and Body Protection	Laboratory coat.	Should be worn at all times in the laboratory. [1] Additional protective clothing, such as an apron or coveralls, may be necessary based on the scale of the operation. Wear closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	If inhalation risk is high or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required. [1] [3]

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate level of personal protective equipment when handling **2-Propanimine**.



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